

# Proper Disposal of 2-Bromomesitylene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Bromomesitylene

Cat. No.: B157001

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **2-Bromomesitylene**, a common reagent in organic synthesis, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a clear, step-by-step procedure for the safe handling and disposal of **2-Bromomesitylene** waste, aligning with standard environmental health and safety protocols for halogenated organic compounds. Adherence to these procedures will minimize risks and support a culture of safety in your laboratory.

## Key Safety and Physical Data

Proper handling and disposal begin with understanding the properties of **2-Bromomesitylene**. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Br <sup>[1]</sup>
Molecular Weight	199.09 g/mol <sup>[1]</sup>
Appearance	Colorless to pale yellow liquid
Density	1.301 g/mL at 25 °C
Boiling Point	225 °C
Melting Point	2 °C
GHS Hazard Class	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)
Storage Class Code	10 - Combustible liquids

## Detailed Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **2-Bromomesitylene** waste in a laboratory setting. This procedure applies to pure **2-Bromomesitylene**, solutions containing it, and contaminated materials.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: All handling and preparation of **2-Bromomesitylene** for disposal must be conducted within a certified chemical fume hood to prevent inhalation of vapors.<sup>[2]</sup> Ensure that a safety shower and eyewash station are readily accessible.<sup>[2]</sup>
- Personal Protective Equipment: Wear appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile).
  - Chemical safety goggles or a face shield.<sup>[2]</sup>
  - A lab coat.

### 2. Waste Segregation and Collection:

- Categorization: **2-Bromomesitylene** is a halogenated organic compound. As such, it must be collected in a designated "Halogenated Organic Waste" container.[\[3\]](#)
  - Do NOT mix with non-halogenated organic waste, aqueous waste, or other incompatible waste streams like acids or oxidizing agents.[\[3\]](#)[\[4\]](#) Improper mixing can lead to dangerous chemical reactions.
- Container Selection:
  - Use a chemically compatible waste container, typically a high-density polyethylene (HDPE) carboy or bottle, provided by your institution's Environmental Health & Safety (EHS) department.[\[5\]](#)[\[6\]](#) Glass containers should be avoided to minimize the risk of breakage.[\[6\]](#)
  - Ensure the container has a secure, screw-top lid to prevent leaks and vapor release.[\[5\]](#)[\[7\]](#)
- Waste Collection:
  - Carefully transfer liquid **2-Bromomesitylene** waste into the designated container using a funnel.
  - Leave at least 10% headspace in the container to allow for vapor expansion.[\[4\]](#)
  - Keep the waste container closed at all times except when adding waste.[\[7\]](#)[\[8\]](#)

### 3. Labeling and Storage:

- Labeling:
  - Affix a "Hazardous Waste" label to the container before adding any waste.[\[5\]](#)
  - Clearly write the full chemical name, "**2-Bromomesitylene**," and any other components of the waste mixture. Do not use abbreviations or chemical formulas.[\[7\]](#)
  - Indicate the hazards associated with the waste (e.g., "Irritant," "Toxic").[\[4\]](#)
  - Record the accumulation start date (the date the first drop of waste was added).

- Storage:
  - Store the waste container in a designated Satellite Accumulation Area (SAA).[\[4\]](#)
  - The SAA should be in a well-ventilated, cool, and dry location, away from heat sources and direct sunlight.
  - Ensure the waste container is stored in secondary containment (e.g., a larger, chemically resistant tub) to contain any potential leaks.[\[5\]](#)

#### 4. Disposal of Contaminated Materials and Spills:

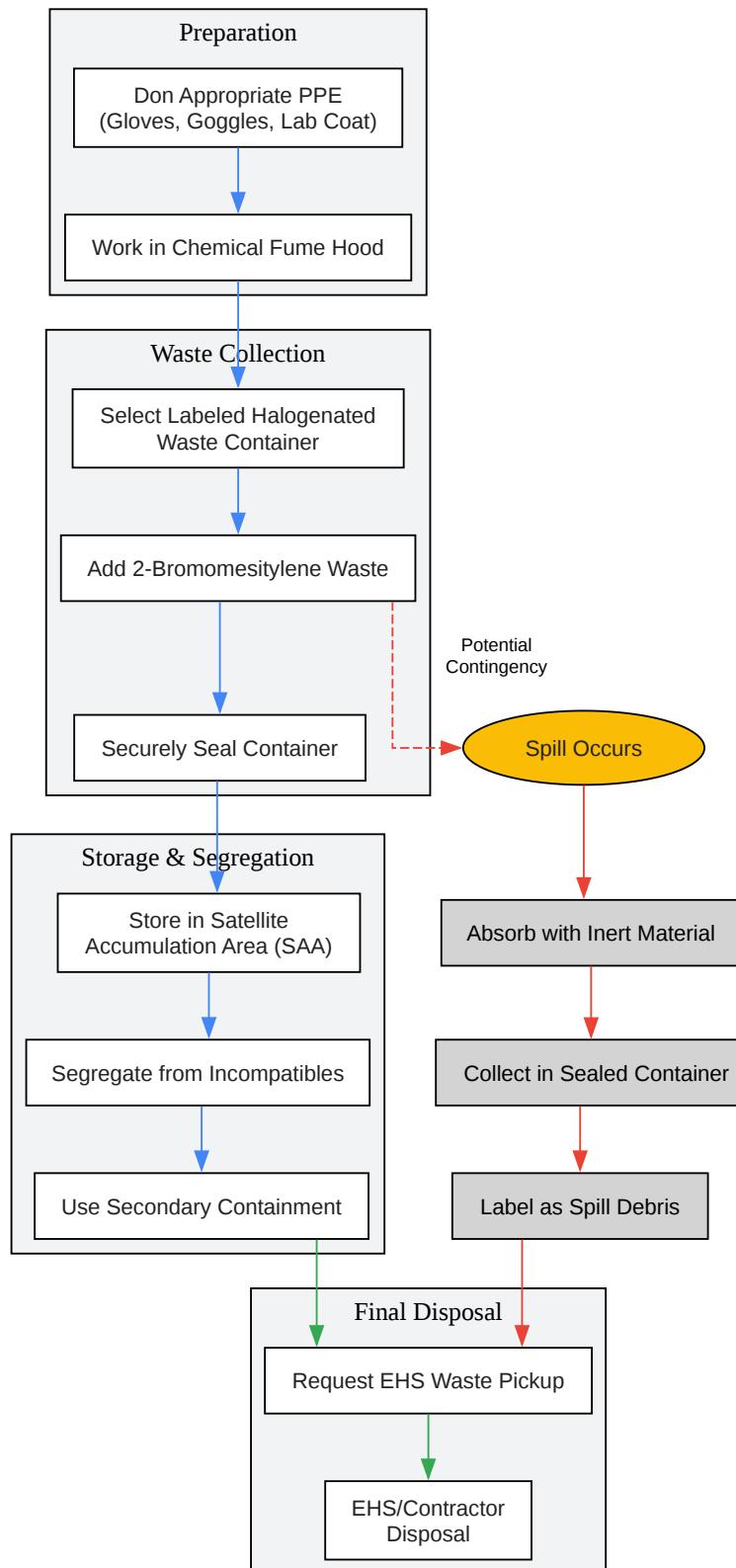
- Solid Waste: Any materials contaminated with **2-Bromomesitylene**, such as gloves, absorbent pads, or silica gel, should be collected in a separate, sealed, and clearly labeled solid hazardous waste container.
- Spill Cleanup:
  - In case of a spill, ensure the area is well-ventilated and restrict access.
  - Absorb the spill with an inert material such as sand, vermiculite, or a commercial sorbent.[\[2\]](#)
  - Carefully collect the absorbed material and place it into a sealed, leak-proof container.[\[5\]](#)
  - Label the container as "Hazardous Waste: **2-Bromomesitylene** Spill Debris" and dispose of it through the chemical waste program.[\[5\]](#)

#### 5. Arranging for Waste Pickup:

- Once the waste container is nearly full (approximately 90%), or as per your institution's guidelines, arrange for a pickup from your EHS department or licensed hazardous waste contractor.[\[8\]](#)
- Follow your institution's specific procedures for requesting a waste pickup.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **2-Bromomesitylene**.



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Caption: Workflow for the proper disposal of **2-Bromomesitylene** waste.

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## References

- 1. 2-Bromomesitylene | C9H11Br | CID 68473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mlienvironmental.com [mlienvironmental.com]
- 3. bucknell.edu [bucknell.edu]
- 4. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 5. benchchem.com [benchchem.com]
- 6. olseh.iisc.ac.in [olseh.iisc.ac.in]
- 7. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 8. campusoperations.temple.edu [campusoperations.temple.edu]
- To cite this document: BenchChem. [Proper Disposal of 2-Bromomesitylene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157001#2-bromomesitylene-proper-disposal-procedures>

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